

In-Depth Technical Guide: Solubility of Reactive Orange 16 in Diverse Solvents

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Compound of Interest

Compound Name: Reactive Orange 16

Cat. No.: B1207558

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This technical guide provides a comprehensive overview of the solubility of C.I. **Reactive Orange 16** (CAS No. 12225-83-1), a widely utilized monoazo vinyl sulfone dye. Understanding the solubility of this compound is critical for a range of applications, from textile dyeing and printing to its use in biological and chemical research. This document collates quantitative and qualitative solubility data, details experimental protocols for solubility determination, and presents logical workflows for solvent selection and experimental design.

Core Data Presentation: Solubility Profile of Reactive Orange 16

The solubility of **Reactive Orange 16** is dictated by its molecular structure, which includes multiple sulfonate groups rendering it highly soluble in aqueous solutions and polar organic solvents. Conversely, it exhibits poor solubility in non-polar organic solvents. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Remarks
Water	H ₂ O	120 g/L[1]	20	High solubility is attributed to the presence of sulfonate groups.
>150 g/L[1]	80	Solubility increases significantly with temperature.		
1 g/L (3mg/3ml) [2]	Not Specified	This lower reported value may refer to a specific grade or experimental conditions.		
>200 g/L	20	A composite reactive orange dye containing this chromophore showed high solubility.		
Methanol	CH ₃ OH	1 g/L (3mg/3ml) [2]	Not Specified	Soluble.
Ethanol	C ₂ H ₅ OH	Soluble[3]	Not Specified	Quantitative data is not readily available, but it is known to be soluble in alcohol solvents.
Dimethylformami de (DMF)	(CH ₃) ₂ NC(O)H	Readily Soluble	Not Specified	A common polar aprotic solvent for azo dyes; precise

				quantitative data is not available.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Readily Soluble	Not Specified	A common polar aprotic solvent for azo dyes; precise quantitative data is not available.
Acetone	CH ₃ COCH ₃	Soluble	Not Specified	General solubility for acidic azo dyes in polar aprotic solvents.
Chloroform	CHCl ₃	Sparingly Soluble / Insoluble	Not Specified	As a non-polar solvent, it is not effective for dissolving highly polar molecules like Reactive Orange 16.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for consistent and reproducible research and application. Below are detailed methodologies for assessing the solubility of **Reactive Orange 16**.

Method 1: ISO 105-Z09 Standard for Cold Water Solubility

This method provides a standardized procedure for determining the solubility of water-soluble dyes at a set temperature without prior heating.

1. Principle: A series of dye solutions of known concentrations are prepared at 25°C. These solutions are then filtered under vacuum, and the solubility limit is determined by visual inspection of any residue on the filter and the time taken for the filtrate to pass through.

2. Apparatus and Reagents:

- 400 mL Glass beakers
- Thermostatically controlled heating bath with a magnetic stirrer
- Heatable Nutsch filter with a suitable filter paper
- Vacuum filtration apparatus (suction bottle, vacuum pump)
- Stopwatch
- Analytical balance
- Grade 3 distilled or deionized water

3. Procedure:

- Prepare a series of dye concentrations in 200 mL of water at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$. The concentration steps should be chosen based on the expected solubility range.
- Weigh the desired amount of **Reactive Orange 16** and add it to the water in a beaker while stirring. The stirring should be maintained for a maximum of 2 or 5 minutes.
- Immediately after stirring, filter the solution through the Nutsch filter under vacuum.
- Observe the filter paper for any undissolved dye particles. The presence of residue indicates that the solubility limit has been exceeded.
- Record the time it takes for the entire solution to pass through the filter. A significant increase in filtration time can also indicate the presence of fine, undissolved particles.
- The cold water solubility is reported as the highest concentration at which no residue is observed on the filter paper.

Method 2: Qualitative Filter Paper Spot Test

This is a rapid and straightforward method for estimating solubility, particularly useful for screening various solvents.

1. Principle: A concentrated solution of the dye is prepared and a drop is placed on filter paper. The uniformity of the resulting spot indicates the degree of dissolution.

2. Apparatus and Reagents:

- Small test tubes or vials
- Glass stirring rod or pipette
- Whatman No. 1 filter paper (or equivalent)
- The solvent(s) to be tested

3. Procedure:

- Prepare a series of dye solutions at different concentrations in the chosen solvent.
- Stir the solutions thoroughly for a set period (e.g., 10 minutes) at a controlled temperature.
- Using a pipette, draw a small amount of the solution (e.g., 0.5 mL).
- Carefully drop the solution onto the center of a piece of filter paper.
- Allow the spot to dry completely.
- Examine the dried spot. A uniform, evenly spread circle of color indicates complete dissolution. The presence of a concentrated, undissolved ring of dye in the center of the spot signifies that the solubility limit has been reached or exceeded.
- The solubility is reported as the highest concentration that results in a uniform spot.

Method 3: Quantitative Determination using UV-Vis Spectrophotometry

This method provides a precise quantitative measurement of solubility by correlating the absorbance of a saturated solution to its concentration via a calibration curve.

1. Principle: An excess amount of the dye is dissolved in a solvent to create a saturated solution. After equilibration, the undissolved solid is removed, and the concentration of the dissolved dye in the supernatant is determined using a UV-Vis spectrophotometer and a pre-established calibration curve.

2. Apparatus and Reagents:

- UV-Vis Spectrophotometer
- Cuvettes (quartz or glass, depending on the wavelength)
- Volumetric flasks and pipettes
- Centrifuge or filtration system (e.g., syringe filters with a pore size of 0.45 μm)
- Shaking incubator or water bath
- Analytical balance
- The solvent of interest

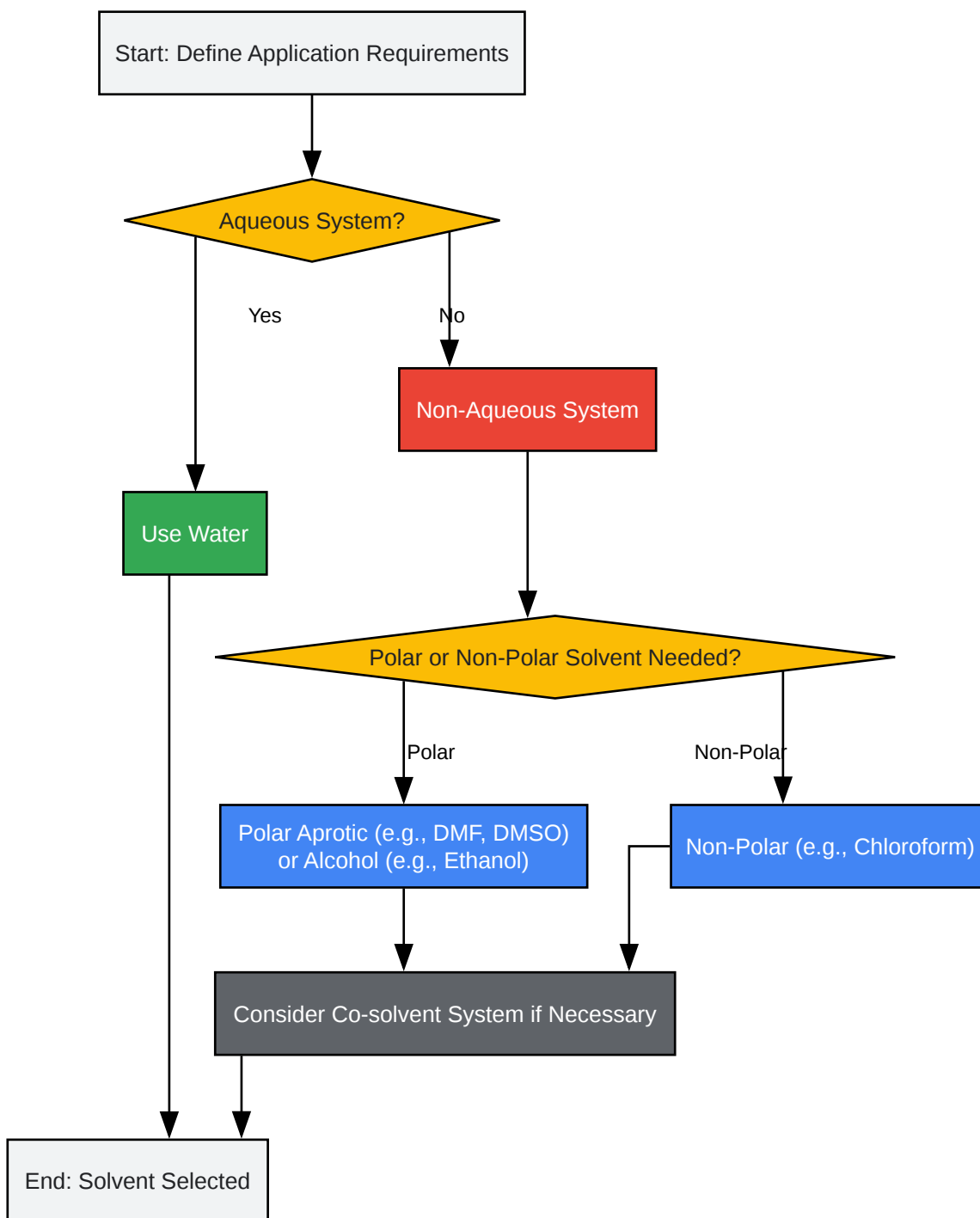
3. Procedure:

- Calibration Curve:
 - Prepare a stock solution of **Reactive Orange 16** of a known concentration in the desired solvent.
 - Create a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Reactive Orange 16** (approximately 494 nm).
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin.
- Saturated Solution Preparation:

- Add an excess amount of **Reactive Orange 16** to a known volume of the solvent in a sealed container.
- Agitate the mixture at a constant temperature for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Analysis:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully take an aliquot of the supernatant and clarify it by centrifugation or filtration to remove all solid particles.
 - Dilute the clear supernatant with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the absorbance of the diluted sample and the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the result by the dilution factor. This value represents the solubility of **Reactive Orange 16** in that solvent at the specified temperature.

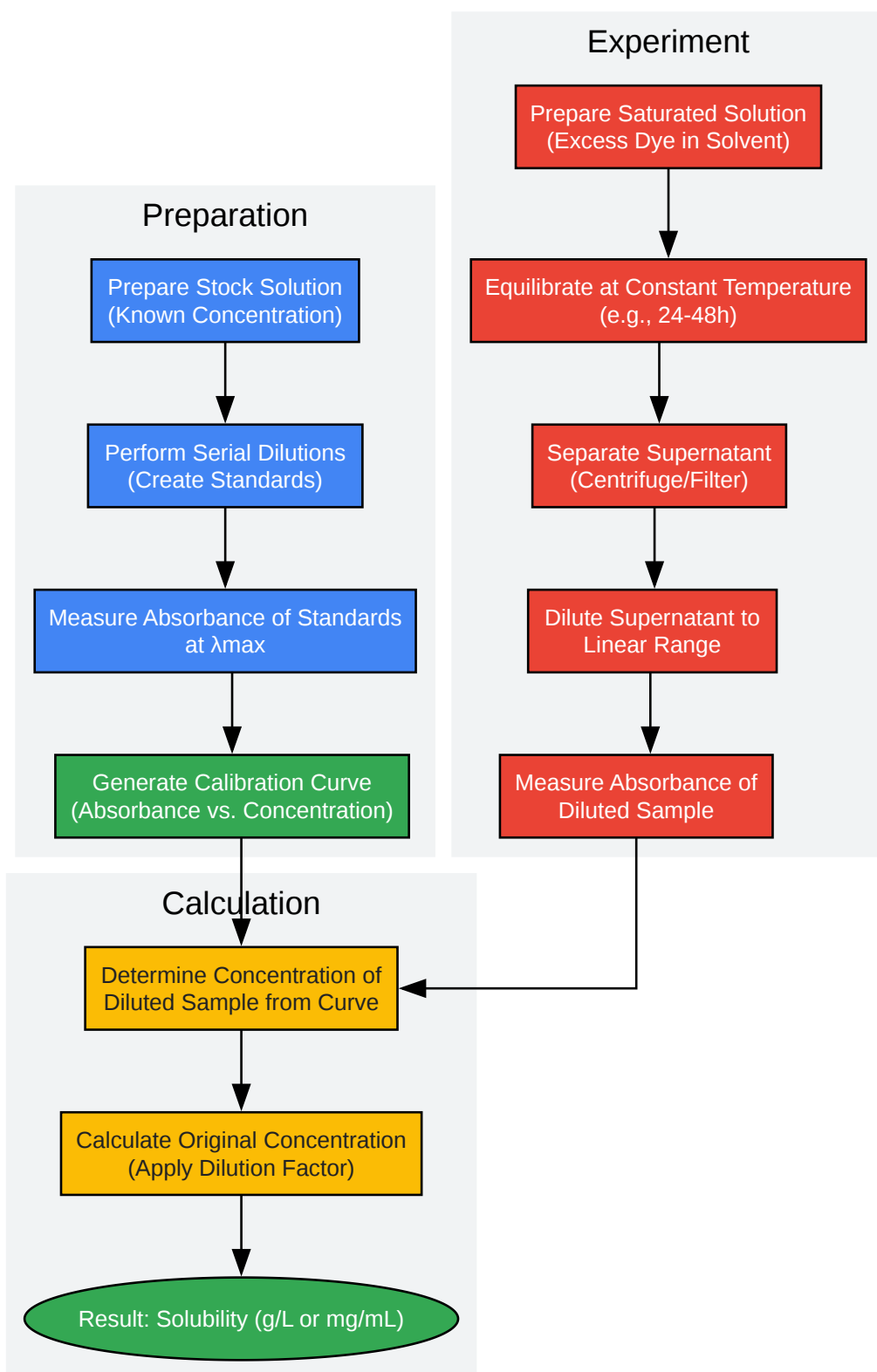
Mandatory Visualizations

The following diagrams, generated using Graphviz, illustrate key logical and experimental workflows related to the solubility of **Reactive Orange 16**.



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Caption: Logical workflow for selecting a suitable solvent system.



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Caption: Experimental workflow for quantitative solubility determination.

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